

Application Note and Protocol: Dissolving JNJ-54717793 for In Vitro Assays

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: JNJ-54717793

Cat. No.: B8726860

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

Introduction

JNJ-54717793 is a potent and selective antagonist of the orexin-1 receptor (OX1R) that is orally active and brain-penetrant.^{[1][2][3]} It demonstrates high affinity for the human OX1R with a K_i value of 16 nM, exhibiting approximately 50-fold selectivity over the orexin-2 receptor (OX2R), which has a K_i of 700 nM.^{[1][4]} This compound is under investigation for its potential in treating anxiety disorders. Proper dissolution and handling are crucial for obtaining reliable and reproducible results in in vitro studies. This document provides detailed protocols for dissolving **JNJ-54717793** for use in various in vitro assays.

Chemical Properties

- Chemical Name: (1S,2R,4R)-7-([(3-fluoro-2-pyrimidin-2-ylphenyl)carbonyl]-N-[5-(trifluoromethyl)pyrazin-2-yl]-7-azabicyclo[2.2.1]heptan-2-amine)
- CAS Number: 1628843-99-1
- Molecular Formula: $C_{22}H_{18}F_4N_6O$
- Molecular Weight: 458.41 g/mol

Data Presentation: Solubility and Stock Solution Stability

The following table summarizes the solubility and stability data for **JNJ-54717793** in a common solvent used for preparing stock solutions.

Solvent	Maximum Solubility	Stock Solution Concentration	Storage Conditions	Shelf Life
DMSO	240 mg/mL (523.55 mM)	10 mM	-20°C	1 month
-80°C	6 months			

Note: To enhance solubility in DMSO, ultrasonic treatment may be required. It is also recommended to warm the solution to 37°C and use an ultrasonic bath to aid dissolution.

Experimental Protocols

Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **JNJ-54717793** in dimethyl sulfoxide (DMSO).

Materials:

- **JNJ-54717793** powder
- Anhydrous dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Pipettes and sterile filter tips
- Vortex mixer

- Ultrasonic bath (optional)

Procedure:

- Calculate the required mass of **JNJ-54717793**:
 - To prepare 1 mL of a 10 mM stock solution, you will need 4.5841 mg of **JNJ-54717793**.
 - Calculation: $\text{Mass (mg)} = \text{Molarity (mol/L)} * \text{Volume (L)} * \text{Molecular Weight (g/mol)} * 1000$
 $(\text{mg/g}) = 0.010 \text{ mol/L} * 0.001 \text{ L} * 458.41 \text{ g/mol} * 1000 \text{ mg/g} = 4.5841 \text{ mg}$
- Weigh the compound:
 - Carefully weigh out the calculated amount of **JNJ-54717793** powder using an analytical balance and transfer it to a sterile microcentrifuge tube.
- Add DMSO:
 - Add the desired volume of DMSO to the microcentrifuge tube containing the **JNJ-54717793** powder. For a 10 mM solution, add 1 mL of DMSO for every 4.5841 mg of compound.
- Dissolve the compound:
 - Vortex the mixture thoroughly until the powder is completely dissolved.
 - If the compound does not fully dissolve, briefly sonicate the solution in an ultrasonic bath.
- Storage:
 - Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
 - Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).

Preparation of Working Solutions for In Vitro Assays

This protocol outlines the dilution of the DMSO stock solution into an aqueous buffer or cell culture medium for use in in vitro experiments. It is critical to keep the final DMSO concentration in the assay low (typically $\leq 0.1\%$) to avoid solvent-induced cellular toxicity.

Materials:

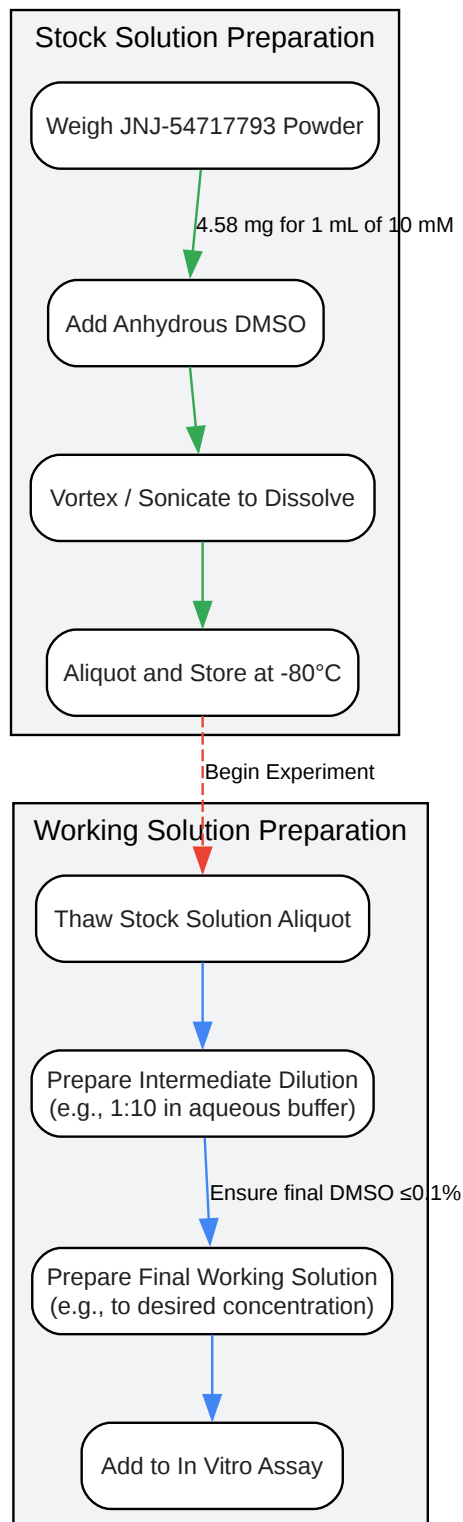
- 10 mM **JNJ-54717793** stock solution in DMSO
- Sterile aqueous buffer (e.g., PBS, HBSS) or cell culture medium
- Sterile polypropylene tubes
- Pipettes and sterile filter tips

Procedure:

- Determine the final desired concentration of **JNJ-54717793** and the final volume.
- Perform serial dilutions: It is recommended to perform serial dilutions to achieve a low final DMSO concentration.
 - Intermediate Dilution (e.g., 1 mM): Dilute the 10 mM stock solution 1:10 in your chosen aqueous buffer or medium. For example, add 10 μL of the 10 mM stock to 90 μL of buffer/medium.
 - Final Dilution: Add the appropriate volume of the intermediate dilution to your final assay volume. For example, to achieve a final concentration of 1 μM in 1 mL, add 1 μL of the 1 mM intermediate solution to 999 μL of the assay medium. This results in a final DMSO concentration of 0.01%.
- Mix thoroughly: Gently mix the final working solution before adding it to your assay (e.g., cell culture plate).
- Vehicle Control: Prepare a vehicle control with the same final concentration of DMSO as the test samples.

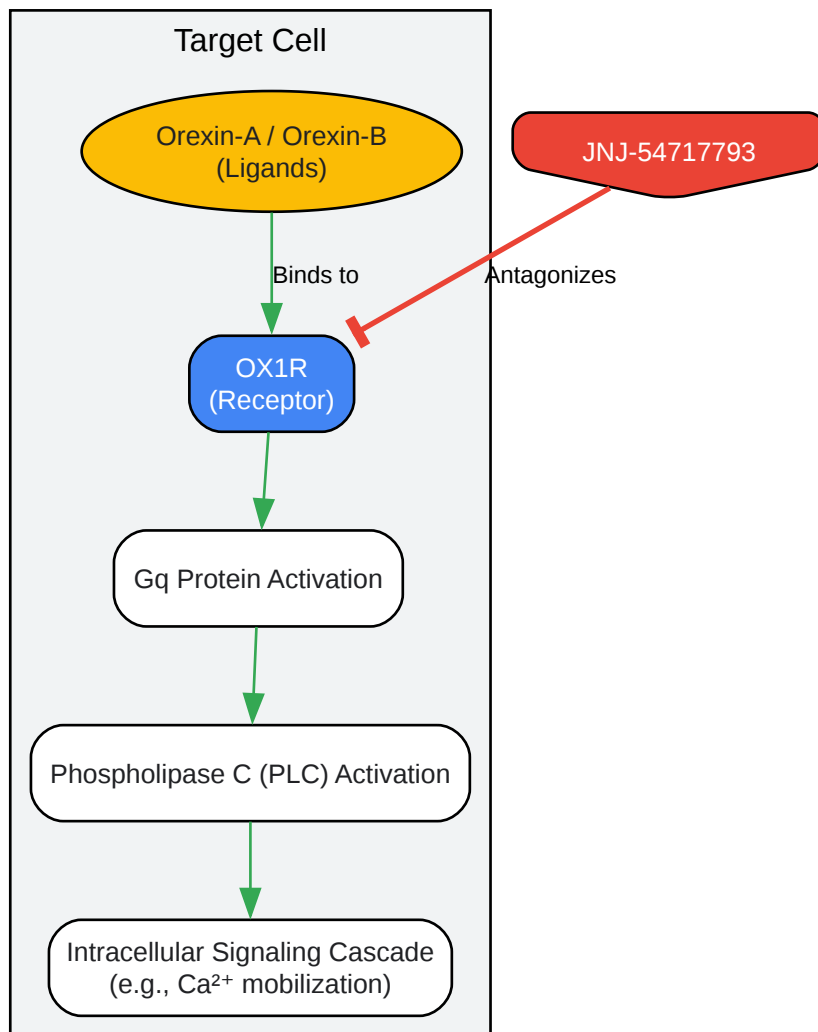
Mandatory Visualizations

Workflow for Preparing JNJ-54717793 Working Solutions

[Click to download full resolution via product page](#)

Caption: Workflow for dissolving **JNJ-54717793** and preparing working solutions.

Simplified Orexin Signaling and JNJ-54717793 Mechanism



[Click to download full resolution via product page](#)

Caption: Mechanism of action of **JNJ-54717793** as an OX1R antagonist.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. immunomart.com [immunomart.com]
- 3. drughunter.com [drughunter.com]
- 4. Evaluation of JNJ-54717793 a Novel Brain Penetrant Selective Orexin 1 Receptor Antagonist in Two Rat Models of Panic Attack Provocation - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Note and Protocol: Dissolving JNJ-54717793 for In Vitro Assays]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8726860#how-to-dissolve-jnj-54717793-for-in-vitro-assays]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com